

Exploratory research on the herbicidal activity of Pyrasulfotole derivatives

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Compound of Interest

Compound Name: *Pyrasulfotole*

Cat. No.: *B166964*

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An In-depth Technical Guide on the Exploratory Research of **Pyrasulfotole** Derivatives' Herbicidal Activity

Introduction

Pyrasulfotole is a selective, post-emergence herbicide belonging to the pyrazole chemical class.[1][2] It is utilized for the control of a wide spectrum of broadleaf weeds in cereal crops such as wheat, barley, rye, and triticale.[3] The development of **pyrasulfotole** marked a significant advancement in weed management, introducing the first 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor mode of action for use in cereals in over two decades.[4] This guide provides a comprehensive technical overview of the herbicidal activity of **pyrasulfotole** and its derivatives, focusing on its mechanism of action, structure-activity relationships, and the experimental protocols used in its evaluation.

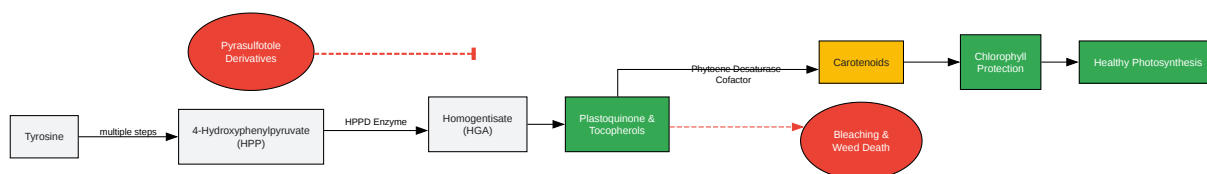
Core Mechanism of Action: HPPD Inhibition

The herbicidal efficacy of **pyrasulfotole** and its derivatives stems from their potent inhibition of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD). HPPD is a key enzyme in the tyrosine catabolism pathway in plants. This pathway is crucial for the biosynthesis of plastoquinone and tocopherols (Vitamin E), essential components for plant survival.

The cascade of effects following HPPD inhibition includes:

- **Blockage of Plastoquinone Synthesis:** Plastoquinone is an essential cofactor for the enzyme phytoene desaturase, a critical step in the carotenoid biosynthesis pathway.
- **Inhibition of Carotenoid Biosynthesis:** The lack of plastoquinone indirectly halts the production of carotenoids. Carotenoids are pigments that protect chlorophyll from photo-oxidation.
- **Chlorophyll Degradation:** Without the protective function of carotenoids, chlorophyll is rapidly destroyed by sunlight, a phenomenon that results in the characteristic "bleaching" symptoms in susceptible weeds.
- **Phytotoxicity and Necrosis:** The accumulation of toxic tyrosine precursors and the photo-oxidative damage ultimately lead to cessation of growth, necrosis, and death of the weed.

The following diagram illustrates the signaling pathway affected by **Pyrasulfotole**.



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Caption: Mechanism of action of **Pyrasulfotole** as an HPPD inhibitor.

Herbicidal Activity of Pyrazole Derivatives

Research into pyrazole-containing compounds has led to the development of numerous derivatives with potent herbicidal activity. Modifications to the core pyrazole structure, the acyl group, and the phenyl ring substituents are explored to optimize efficacy, crop selectivity, and weed spectrum. While comprehensive data for a wide array of direct **Pyrasulfotole** derivatives is proprietary, the following table summarizes representative quantitative data for various

pyrazole-class herbicides against common weeds, illustrating the potential of this chemical family.

Compound Class/Derivative	Target Weed Species	Application	Dosage/Concentration	Observed Activity (% Inhibition/Control)	Reference
Phenylpyridine Pyrazole Deriv. (6a, 6c)	Setaria viridis (Green Foxtail)	Post-emergence	150 g a.i./ha	50% Inhibition	
Phenylpyridine Pyrazole Deriv. (6a, 6c)	Digitaria sanguinalis (Large Crabgrass)	Post-emergence	150 g a.i./ha	Moderate Activity	
N-trifluoroethylpyrazole Deriv. (11a)	Dicotyledonous & Monocotyledonous Weeds	Pre-emergence	150 g a.i./ha	Good Herbicidal Effects	
6-pyrazolyl-2-picolinic acid Deriv. (C5)	Broadleaf Weeds	Post-emergence	Not Specified	Better than Clopyralid	
4-amino-6-pyrazolyl-picolinic acid Derivs.	Amaranthus retroflexus (Redroot Pigweed)	Post-emergence	Not Specified	100% Inhibition (for 10 compounds)	
4-amino-6-pyrazolyl-picolinic acid Derivs.	Brassica napus (Rapeseed)	Root Growth	250 μ M	>80% Inhibition (for 28 compounds)	
Pyrasulfotole & Bromoxynil	Flixweed, Blue Mustard, Henbit	Post-emergence	253 g a.i./ha	\geq 98% Control	

Experimental Protocols

The evaluation of new herbicidal compounds involves a systematic progression from in vitro enzyme assays to whole-plant greenhouse trials.

General Synthesis of Pyrasulfotole Derivatives

The synthesis of **pyrasulfotole** generally involves the acylation of a 5-hydroxy-1,3-dimethylpyrazole intermediate with 2-(methylsulfonyl)-4-(trifluoromethyl)benzoyl chloride. The synthesis of novel derivatives follows this fundamental principle, where variations are introduced in either the pyrazole scaffold or the substituted benzoyl chloride to create new chemical entities for screening.

In Vitro HPPD Enzyme Inhibition Assay

This assay directly measures the inhibitory effect of a compound on the target enzyme.

- **Enzyme Preparation:** The HPPD enzyme is expressed in and purified from a host system like *E. coli*.
- **Assay Reaction:** The purified enzyme is incubated in a reaction buffer containing the substrate, 4-hydroxyphenylpyruvate (HPP).
- **Inhibitor Addition:** Test compounds (potential **pyrasulfotole** derivatives) are added at various concentrations.
- **Activity Measurement:** The rate of HPP conversion to homogentisate is measured, typically by monitoring oxygen consumption or through spectrophotometric analysis.
- **Data Analysis:** The concentration of the inhibitor required to reduce enzyme activity by 50% (IC₅₀) is calculated by plotting enzyme activity against inhibitor concentration.

Whole Plant Bioassays (Greenhouse)

These assays evaluate the herbicidal effect on living plants under controlled conditions.

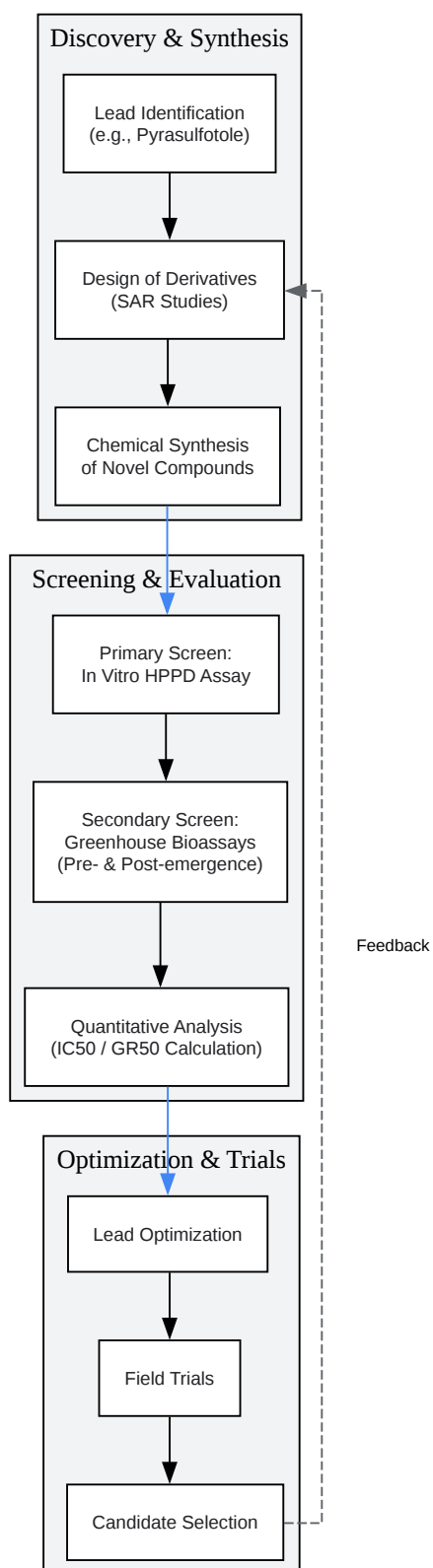
4.3.1 Pre-emergence Herbicidal Activity

- **Planting:** Seeds of target weed species (e.g., *Setaria viridis*, *Abutilon theophrasti*) are sown in pots or trays filled with a standardized soil mix.
- **Application:** The test compound, formulated as an emulsifiable concentrate or other suitable formulation, is sprayed uniformly over the soil surface at various application rates (e.g., 75, 150, 300 g a.i./ha).
- **Incubation:** The treated pots are moved to a greenhouse with controlled temperature, humidity, and light conditions.
- **Evaluation:** After a period of 14-21 days, the herbicidal effect is assessed by visually rating the percent injury (e.g., bleaching, necrosis, stunting) and by measuring the fresh or dry weight of the surviving plants compared to an untreated control.

4.3.2 Post-emergence Herbicidal Activity

- **Plant Growth:** Target weed species are grown in pots until they reach a specific growth stage, typically the 2-4 leaf stage.
- **Application:** The test compound is applied as a foliar spray directly onto the plants at various rates. A surfactant is often included to enhance leaf uptake.
- **Incubation:** Plants are returned to the greenhouse for observation.
- **Evaluation:** Herbicidal injury is assessed visually at set intervals (e.g., 3, 7, and 14 days after treatment). The primary endpoint is often the GR50 value (the dose required to cause a 50% reduction in plant growth or biomass) determined from dose-response curves.

The diagram below outlines a typical workflow for screening new herbicidal compounds.



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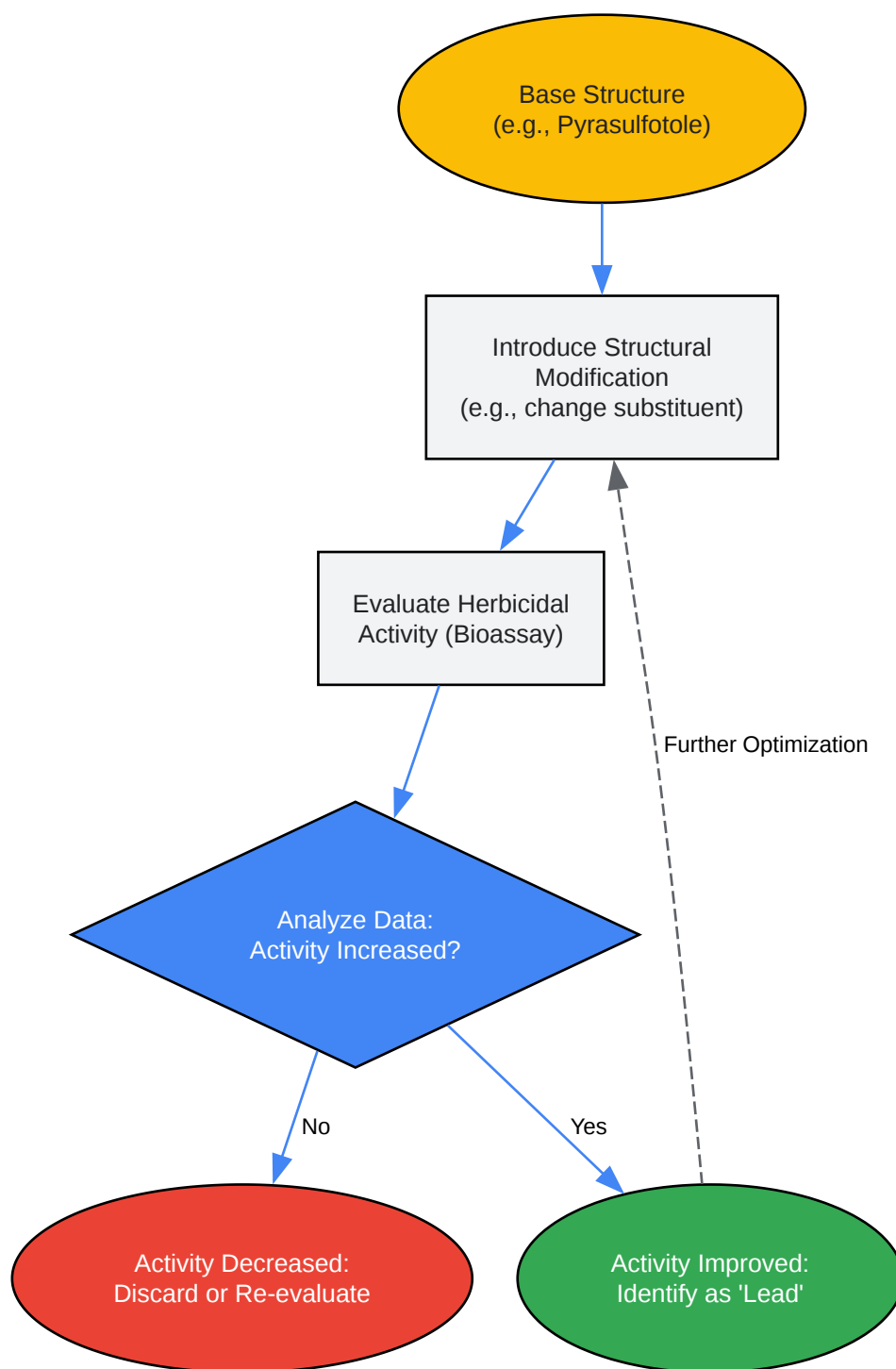
Caption: Experimental workflow for herbicidal derivative research.

Structure-Activity Relationships (SAR)

The biological performance of pyrazole herbicides is highly dependent on their molecular structure. Structure-Activity Relationship (SAR) studies are critical for designing new derivatives with improved potency and desired properties.

- **Pyrazole Ring:** The substitution pattern on the pyrazole ring is crucial. For **pyrasulfotole**, the 1,3-dimethyl substitution is a key feature.
- **Acyl Linker:** The ketone group linking the pyrazole and phenyl rings is essential for binding to the HPPD enzyme's active site.
- **Phenyl Ring Substituents:** The nature and position of substituents on the phenyl ring heavily influence activity. In **pyrasulfotole**, the 2-(methylsulfonyl) and 4-(trifluoromethyl) groups are critical for high herbicidal potency. Altering these groups can modulate the compound's efficacy, crop safety, and spectrum of controlled weeds.

The logical relationship in SAR studies is visualized below.



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Caption: Logical workflow for Structure-Activity Relationship (SAR) analysis.

Conclusion

Pyrasulfotole and its derivatives represent a vital class of HPPD-inhibiting herbicides. Their unique mode of action provides an effective tool for managing broadleaf weeds, especially those resistant to other herbicide classes like ALS inhibitors. Exploratory research, guided by detailed experimental protocols and SAR analysis, continues to drive the discovery of new pyrazole derivatives. The goal of this ongoing research is to develop novel herbicides with enhanced efficacy, broader weed control spectra, and improved crop safety profiles, ensuring their continued value in global agriculture.

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